

Application Notes and Protocols for the Synthesis and Purification of Tribuzone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tribuzone

Cat. No.: B079047

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Tribuzone, also known as Trimethazone, is a non-steroidal anti-inflammatory drug (NSAID) with analgesic and antipyretic properties. Its chemical name is 4-(4,4-dimethyl-3-oxopentyl)-1,2-diphenyl-3,5-pyrazolidinedione. These application notes provide a comprehensive overview of a proposed synthesis route and purification methods for **Tribuzone**, based on established chemical principles for related pyrazolidinedione derivatives. The protocols are intended for use by qualified researchers and scientists in a laboratory setting.

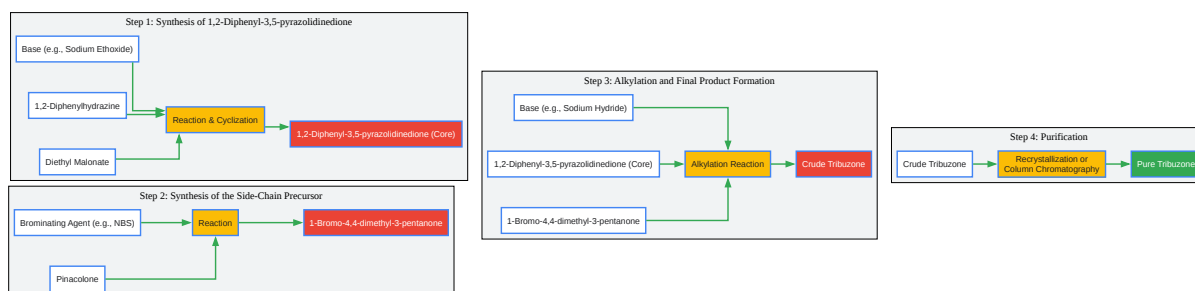
Chemical Structure and Properties

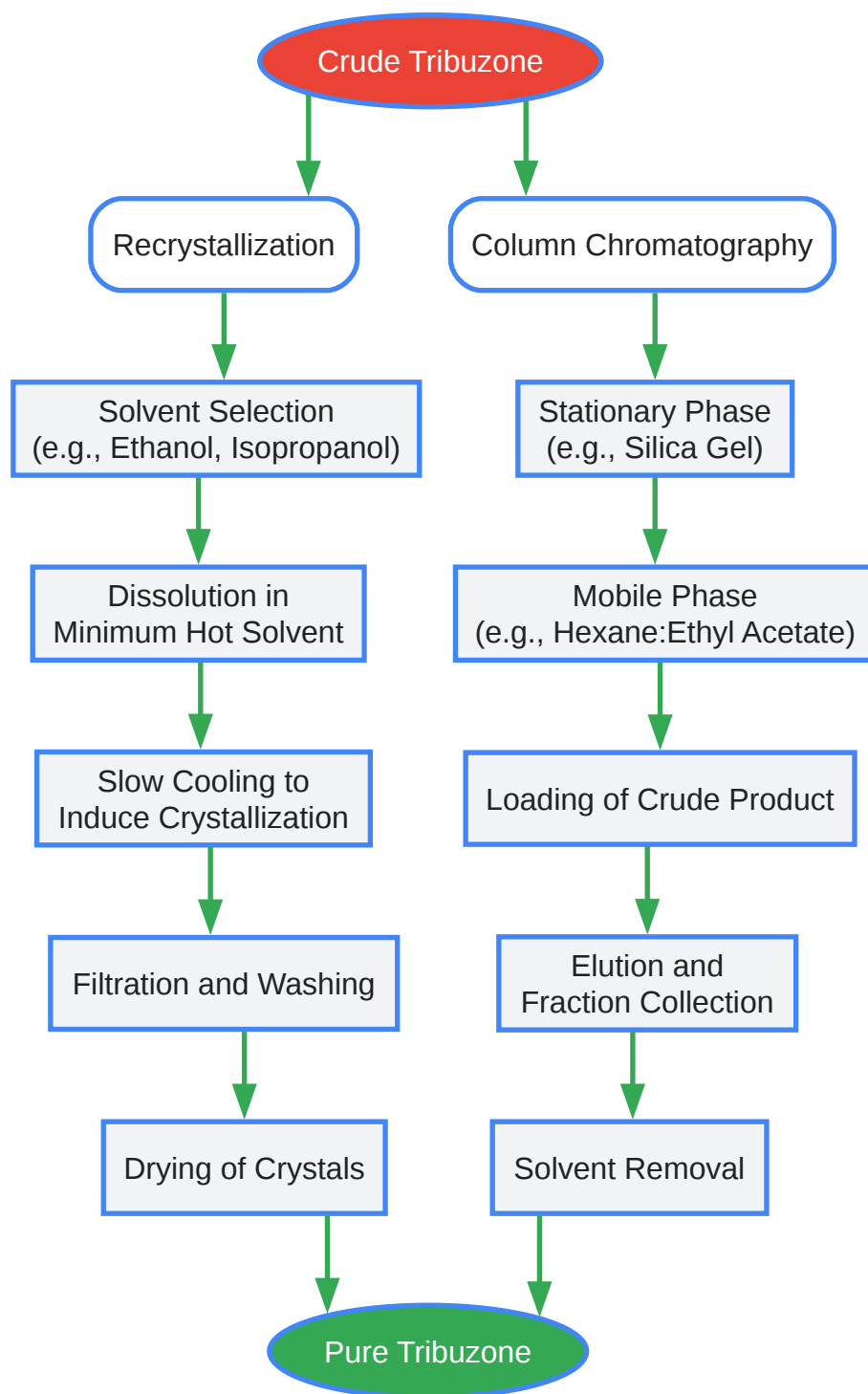
Property	Value
IUPAC Name	4-(4,4-dimethyl-3-oxopentyl)-1,2-diphenylpyrazolidine-3,5-dione
Molecular Formula	C ₂₂ H ₂₄ N ₂ O ₃
Molecular Weight	364.44 g/mol
CAS Number	13221-27-7
Appearance	White to off-white crystalline solid
Melting Point	Approximately 154-156 °C
Solubility	Soluble in organic solvents such as ethanol, acetone, and dichloromethane; sparingly soluble in water.

Synthesis of Tribuzone: A Proposed Reaction Pathway

The synthesis of **Tribuzone** can be envisioned as a two-part process: first, the synthesis of the 1,2-diphenyl-3,5-pyrazolidinedione core, and second, the alkylation of this core with a suitable side-chain precursor.

Logical Workflow for Tribuzone Synthesis





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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com